

Essential Safety and Operational Guide for 9,9-Dimethyl-9,10-dihydroacridine

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Compound of Interest

Compound Name: 9,9-Dimethyl-9,10-dihydroacridine

Cat. No.: B1200822

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This guide provides immediate, essential safety and logistical information for the handling of **9,9-Dimethyl-9,10-dihydroacridine** (CAS No. 6267-02-3). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **9,9-Dimethyl-9,10-dihydroacridine** is presented below.

Property	Value
Molecular Formula	C15H15N
Molar Mass	209.29 g/mol [1] [2]
Appearance	Colorless or light yellow crystal; white to almost white powder. [1]
Melting Point	120-126°C [1] [3]
Boiling Point	155°C at 1 mmHg [1]
Solubility	Soluble in acetone, benzene, chloroform, carbon disulfide, and ethanol. [1] Insoluble in water. [1]
Flash Point	162.3°C [1]
Vapor Pressure	0.000147 mmHg at 25°C [1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **9,9-Dimethyl-9,10-dihydroacridine** to minimize exposure and ensure personal safety.[\[4\]](#)

Protection Type	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[4] A face shield may be necessary for splash protection.[5]
Skin Protection	Wear fire/flammable resistant and impervious clothing.[4] Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[4][6] Ensure gloves have long cuffs to cover the wrist and forearm.[5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[4] For situations with potential for aerosol or dust generation, an N-95 or N-100 particle mask is recommended.[5][7]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **9,9-Dimethyl-9,10-dihydroacridine** is crucial for safety.

- Preparation:
 - Ensure a well-ventilated handling area, such as a chemical fume hood.[4]
 - Assemble all necessary PPE and have it readily available.
 - Locate the nearest safety shower and eyewash station.
 - Have spill containment materials accessible.
- Handling:
 - Avoid the formation of dust and aerosols.[4]
 - Prevent contact with skin and eyes.[4]

- Do not breathe mist, gas, or vapors.[\[4\]](#)
- Use spark-proof tools and explosion-proof equipment if necessary.[\[4\]](#)
- Storage:
 - Store in a tightly closed container.[\[4\]](#)
 - Keep in a cool, dry, and well-ventilated place.[\[4\]](#)
 - Store in an inert atmosphere and keep in a dark place at room temperature.[\[8\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures:

Emergency	Action
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.[4]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4]
Inhalation	Move the individual to fresh air. If breathing is difficult, give oxygen. Consult a physician.[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[4]
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[4] Wear self-contained breathing apparatus for firefighting if necessary.[4]
Accidental Release	Evacuate personnel to a safe area. Wear chemical-impermeable gloves and other appropriate PPE.[4] Prevent further leakage if safe to do so.[4] Collect spillage for disposal, avoiding dust formation.[4]

Disposal Plan

Proper disposal of **9,9-Dimethyl-9,10-dihydroacridine** and its containers is essential to prevent environmental contamination.

- **Chemical Disposal:** The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4] Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[4]
- **Contaminated Packaging:** Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[4] Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[4] Combustible packaging materials may be incinerated.[4]

Safe Handling Workflow

Caption: Workflow for the safe handling of **9,9-Dimethyl-9,10-dihydroacridine**.

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